

Technical Guide: Safe Handling and Precautions for Bis(2-aminophenyl) sulfide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bis(2-aminophenyl) Sulfide

Cat. No.: B1348202

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **Bis(2-aminophenyl) sulfide** (CAS RN: 5873-51-8). The information is compiled for professionals in research and drug development who may handle this compound.

Chemical and Physical Properties

Bis(2-aminophenyl) sulfide is a solid aromatic sulfide. Due to its chemical nature, it is noted to be air-sensitive and should be handled accordingly.

| Property | Value | Source |
|-------------------|---|-------------------------|
| Molecular Formula | C ₁₂ H ₁₂ N ₂ S | TCI[1], precisionFDA[2] |
| Molecular Weight | 216.30 g/mol | TCI[1] |
| Physical State | Solid | TCI[1] |
| Appearance | Crystalline Powder | --- |
| Melting Point | 85.0 to 89.0 °C | TCI[1] |
| Solubility | Soluble in Methanol | TCI[1] |
| CAS Number | 5873-51-8 | TCI[1] |
| Synonyms | 2-Aminophenyl Sulfide, 2,2'- Diaminodiphenyl Sulfide, 2,2'- Thiodianiline | TCI[1][3] |

Hazard Identification and Safety Data

While specific quantitative toxicity data such as LD50 and LC50 values for **Bis(2-aminophenyl) sulfide** are not readily available in the public domain, the compound is classified with several hazards according to the Globally Harmonized System (GHS).

| Hazard Classification | GHS Hazard Statement | Signal Word | Pictogram |
|-----------------------|-------------------------------------|-------------|-----------|
| Skin Irritation | H315: Causes skin irritation | Warning | GHS07 |
| Eye Irritation | H319: Causes serious eye irritation | Warning | GHS07 |

Data sourced from TCI Chemicals[1][4].

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[1][4]

- P280: Wear protective gloves/eye protection/face protection.[1][4]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[1][4]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- P332 + P313: If skin irritation occurs: Get medical advice/attention.[4]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[1][4]
- P362 + P364: Take off contaminated clothing and wash it before reuse.[4]

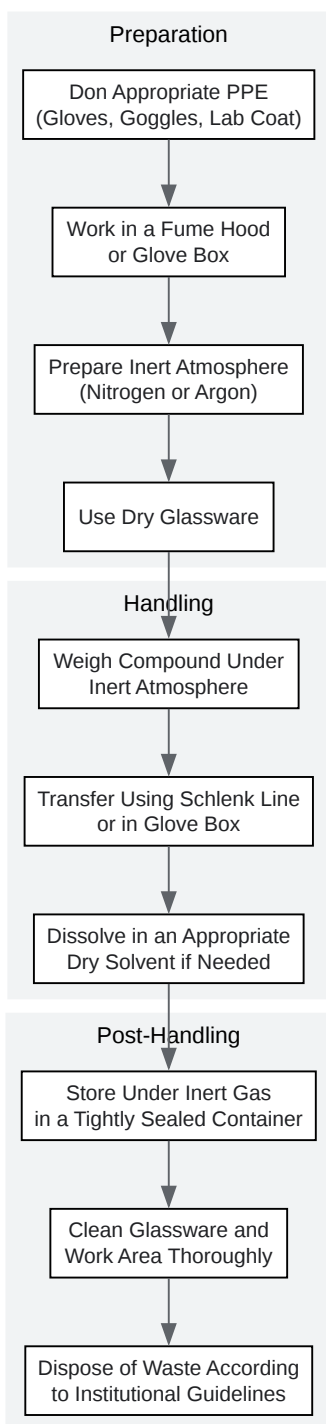
Experimental Protocols: Safe Handling and Storage

Due to the air-sensitive nature of **Bis(2-aminophenyl) sulfide**, specific handling procedures are required to ensure safety and maintain the integrity of the compound. The following protocols are based on best practices for handling air-sensitive solids.

General Handling Workflow

The following diagram outlines the general workflow for safely handling **Bis(2-aminophenyl) sulfide** in a laboratory setting.

General Handling Workflow for Bis(2-aminophenyl) sulfide

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General Handling Workflow

Storage Conditions

- Inert Atmosphere: Store under an inert gas such as nitrogen or argon to prevent degradation from air exposure.[\[1\]](#)
- Temperature: It is recommended to store in a cool, dark place, at temperatures below 15°C. [\[1\]](#)
- Container: Keep the container tightly closed.[\[1\]](#)

Emergency Procedures

In the event of an exposure or spill, the following procedures should be followed.

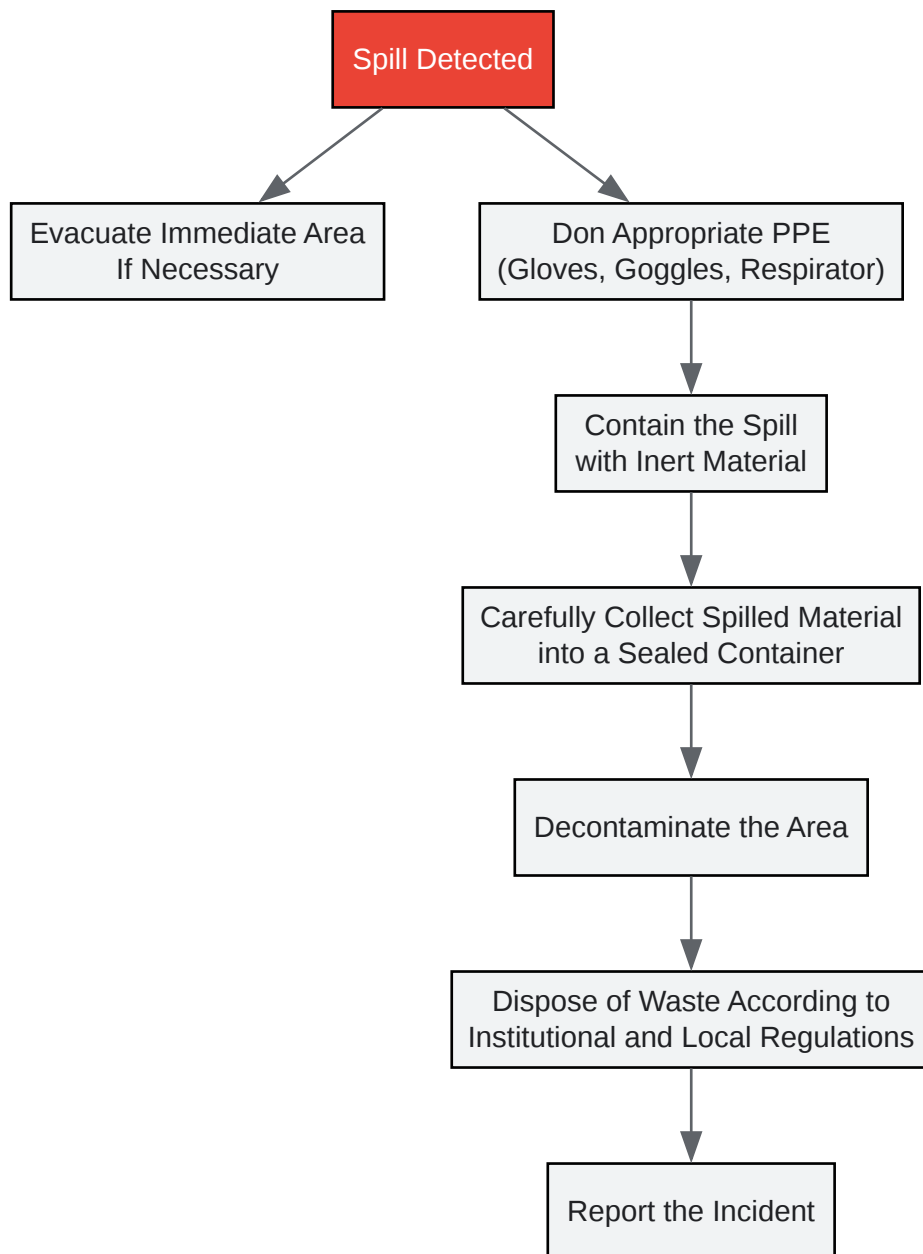
First Aid Measures

- Skin Contact: Immediately wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[\[1\]](#)[\[4\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing. If eye irritation persists, get medical advice.[\[1\]](#)
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. If respiratory symptoms develop, seek medical attention.
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

Spill Response Workflow

The following diagram illustrates the logical steps for responding to a spill of **Bis(2-aminophenyl) sulfide**.

Spill Response Workflow for Bis(2-aminophenyl) sulfide



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Spill Response Workflow

Signaling Pathways

Information regarding the specific signaling pathways affected by **Bis(2-aminophenyl) sulfide** is not available in published literature.

Disposal Considerations

Dispose of **Bis(2-aminophenyl) sulfide** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. It is recommended to consult with your institution's environmental health and safety department for specific guidance.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always refer to the SDS provided by the supplier before handling this chemical. All laboratory work should be conducted by trained professionals in a controlled environment.

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References

- 1. Bis(2-aminophenyl) Sulfide | 5873-51-8 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 2. GSRS [precision.fda.gov]
- 3. Bis(2-aminophenyl) Sulfide | 5873-51-8 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 4. Bis(2-aminophenyl) Sulfide | 5873-51-8 | Tokyo Chemical Industry UK Ltd. [tcichemicals.com]
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